

Chemical & Physical Properties of Tricyclamol Chloride

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Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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The table below summarizes the key identified properties of **Tricyclamol Chloride** (CAS # 3818-88-0).

Property	Value
CAS Number	3818-88-0 [1] [2] [3]
Melting Point	226-227 °C (decomp) [3]
Molecular Formula	C ₂₀ H ₃₂ ClNO [1] [4] or C ₂₀ H ₃₂ NO.Cl [2] [3] [5]
Molecular Weight	337.932 - 338.935 g/mol [1] [2] [3]
IUPAC Name	1-cyclohexyl-3-(1-methylpyrrolidin-1-ium-1-yl)-1-phenylpropan-1-ol; chloride [4]

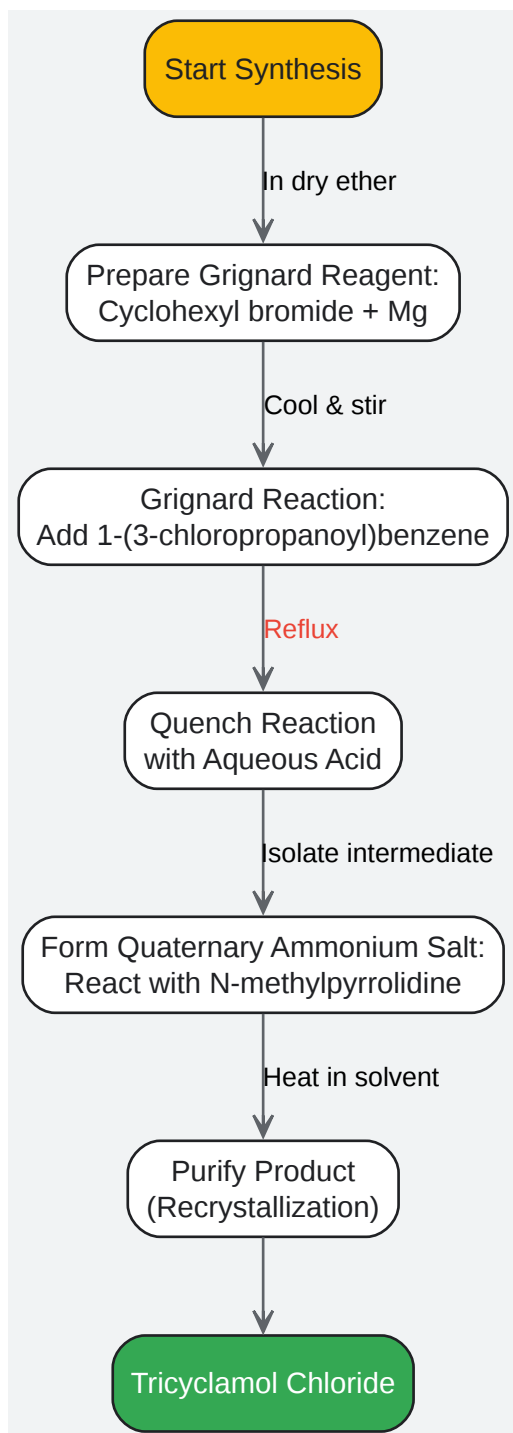
Synthesis Protocol

The primary literature for the synthesis of Tricyclamol is a 1954 patent (US2826590A) [6]. The following methodology is adapted from it.

- Step 1: Preparation of the Grignard Reagent.** Cyclohexylmagnesium bromide is prepared by reacting cyclohexyl bromide with magnesium turnings in a dry ether solvent, typically diethyl ether or 2-butanone [6].

- **Step 2: Grignard Reaction.** A solution of 1-(3-chloropropanoyl)benzene in an ether solvent is slowly added to the prepared cyclohexylmagnesium bromide Grignard reagent with cooling and stirring. The reaction mixture is then refluxed for several hours [6].
- **Step 3: Quenching and Isolation.** After reflux, the reaction mixture is cooled and cautiously decomposed by adding it to a cold, diluted aqueous acid (e.g., hydrochloric acid) or a saturated aqueous solution of ammonium chloride. The organic layer is separated [6].
- **Step 4: Quaternary Ammonium Salt Formation.** The intermediate product, 3-chloro-1-cyclohexyl-1-phenylpropan-1-ol, is reacted with N-methylpyrrolidine. This reaction is typically carried out by heating the components, often in a polar solvent like acetone, to form the final quaternary ammonium salt, **Tricyclamol chloride** [6].
- **Step 5: Purification.** The crude product can be purified through recrystallization from a suitable solvent [6].

The following diagram illustrates this synthesis workflow:



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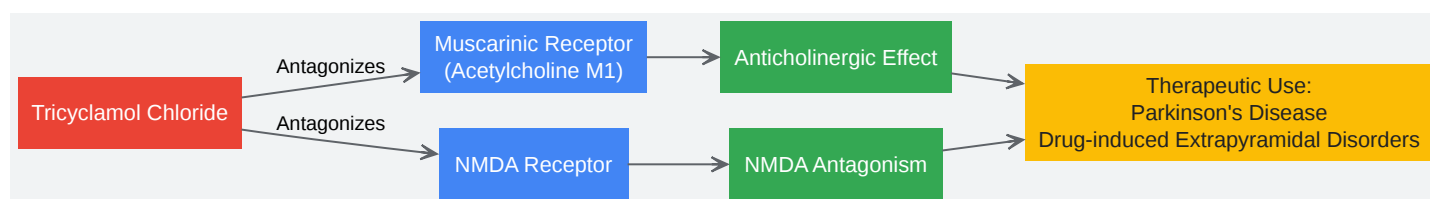
Synthesis of **Tricyclamol Chloride** involves a Grignard reaction and quaternization [6].

Pharmacology and Biochemistry

Tricyclamol chloride, also known and marketed as Procyclidine hydrochloride, has the following known pharmacological profile [7] [8]:

- **Mechanism of Action:** It is a **muscarinic receptor antagonist** (anticholinergic agent) [7] [8].
- **Secondary Activity:** It also possesses properties of an **N-methyl-D-aspartate (NMDA) receptor antagonist** [8].
- **Therapeutic Use:** It is used in the treatment of **Parkinson's disease** and **drug-induced extrapyramidal disorders** [7] [8]. Its ability to cross the blood-brain barrier is crucial for its central nervous system effects [7].

The diagram below outlines this core pharmacological mechanism:



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Tricyclamol chloride acts as a muscarinic and NMDA receptor antagonist [7] [8].

Detailed Synthesis Notes from Patent

- **Solvents:** The patent specifies the use of **diethyl ether** or **2-butanone** as suitable solvents for the Grignard reaction [6].
- **Quenching:** The decomposed reaction mixture can be acidified with **hydrochloric acid**, after which the product may separate as an oil that crystallizes upon cooling and stirring [6].
- **Intermediate:** The key intermediate, **3-chloro-1-cyclohexyl-1-phenylpropan-1-ol**, can be purified via distillation under reduced pressure [6].
- **Final Step:** The formation of the quaternary ammonium salt (**Tricyclamol chloride**) from the intermediate and N-methylpyrrolidine can be achieved by heating in a solvent like **acetone** in a sealed tube or under reflux at atmospheric pressure [6].

Information Gaps and Further Research

Based on the search results, the following detailed information is not publicly available and would likely require access to specialized scientific databases or primary literature not located in this search:

- **Detailed signaling pathways** affected by **Tricyclamol chloride**.
- **Comprehensive pharmacokinetic data** (ADME - Absorption, Distribution, Metabolism, Excretion).
- **Full toxicological profile** and detailed pre-clinical study protocols.
- **Clinical trial protocols** and exhaustive safety data.

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